

Introduction: Unveiling a Versatile Synthetic Building Block

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *N*-(Cyanomethyl)acetamide

CAS No.: 4814-80-6

Cat. No.: B1595835

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In the landscape of modern organic synthesis, the strategic value of a molecule is often defined by its versatility and functional group tolerance. **N-(Cyanomethyl)acetamide**, also known by its systematic name 2-(Acetamido)acetonitrile, is a bifunctional compound that perfectly embodies these characteristics.[1] While not a household name, this molecule serves as a pivotal intermediate in the synthesis of a wide array of more complex chemical entities, particularly within the pharmaceutical and agrochemical sectors.[2][3]

The synthetic potential of **N-(Cyanomethyl)acetamide** is rooted in its structure: a reactive nitrile group appended to an N-acetylated amino acid backbone.[3] This arrangement provides two distinct handles for chemical modification, allowing for its incorporation into diverse molecular frameworks, especially nitrogen-containing heterocycles.[3][4] This guide offers an in-depth exploration of the chemical properties, synthesis, reactivity, and safe handling of **N-(Cyanomethyl)acetamide**, providing researchers and drug development professionals with a comprehensive technical resource.

Core Physicochemical Properties

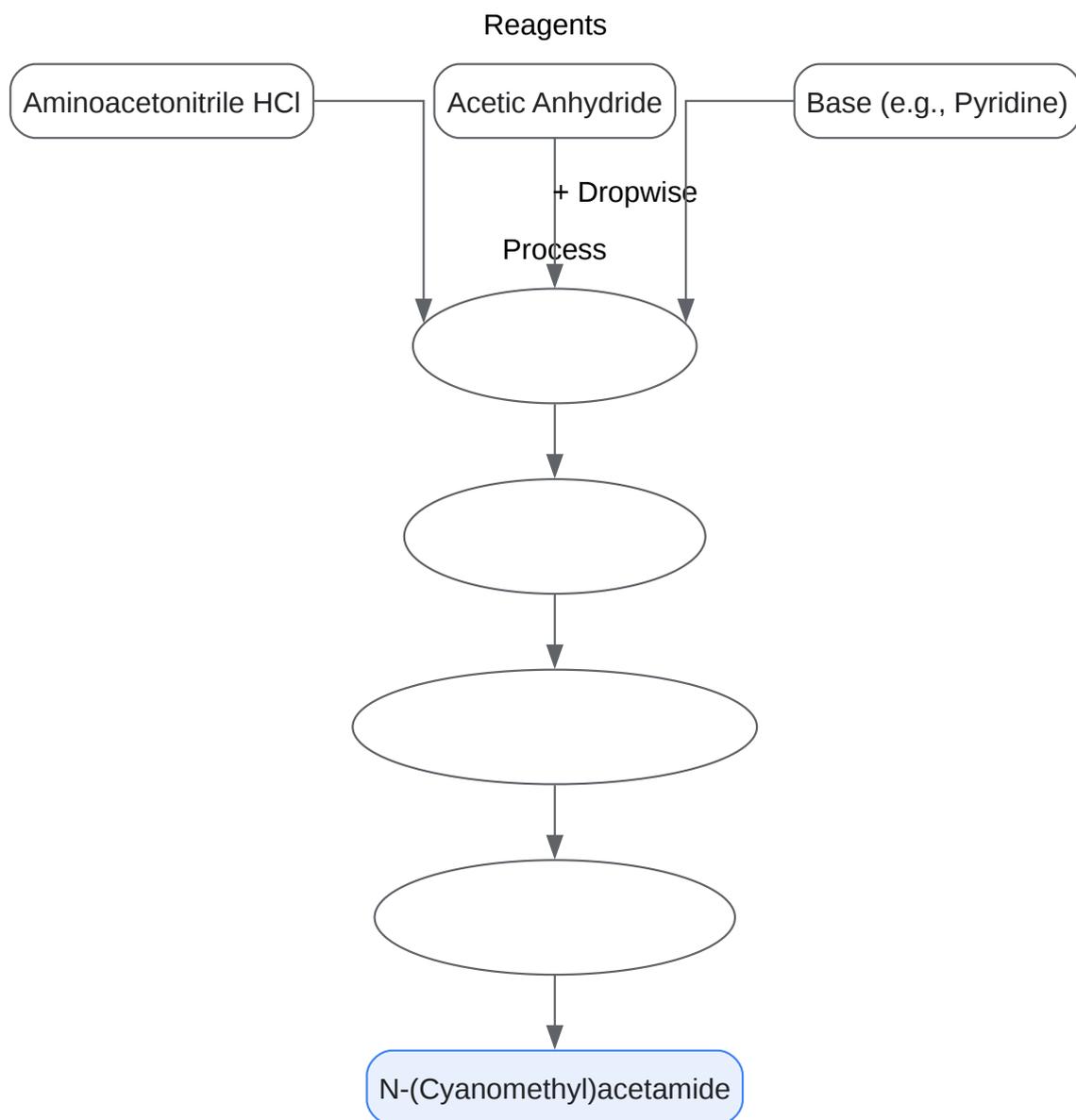
A thorough understanding of a compound's physical properties is the foundation of its effective application in research and development. The key identifiers and characteristics of **N-(Cyanomethyl)acetamide** are summarized below.

Property	Value	Source
CAS Number	4814-80-6	[1][5]
Molecular Formula	C ₄ H ₆ N ₂ O	[2][5]
Molecular Weight	98.10 g/mol	[2][5]
Appearance	Solid	[1]
Melting Point	73-80 °C	[1]
IUPAC Name	N-(cyanomethyl)acetamide	[5]
Synonyms	2-(Acetamido)acetonitrile, AAN, Aceturic acid nitrile	[1]
SMILES String	<chem>CC(=O)NCC#N</chem>	[5]
InChI Key	LHWCUMYXUCPQSZ- UHFFFAOYSA-N	[5]

Synthesis of N-(Cyanomethyl)acetamide: A Practical Approach

The most direct and well-established route to **N-(Cyanomethyl)acetamide** involves the N-acetylation of aminoacetonitrile.[3] While aminoacetonitrile itself can be used, its hydrochloride salt is often more stable and commercially available, making it a common starting material.

Diagram: Synthetic Workflow



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Caption: Workflow for the synthesis of **N-(Cyanomethyl)acetamide**.

Experimental Protocol: N-Acetylation of Aminoacetonitrile Hydrochloride

This protocol describes a self-validating system for the synthesis and purification of **N-(Cyanomethyl)acetamide**. The causality behind each step is explained to ensure reproducibility and understanding.

Objective: To synthesize **N-(Cyanomethyl)acetamide** from aminoacetonitrile hydrochloride and acetic anhydride.

Materials:

- Aminoacetonitrile hydrochloride
- Acetic anhydride
- Pyridine (or another suitable non-nucleophilic base)
- Dichloromethane (DCM) or Ethyl Acetate
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath, separatory funnel, rotary evaporator.

Methodology:

- Reaction Setup & Neutralization:
 - To a round-bottom flask equipped with a magnetic stir bar, add aminoacetonitrile hydrochloride (1.0 eq) and dichloromethane (DCM).
 - Cool the suspension in an ice bath to 0-5 °C.

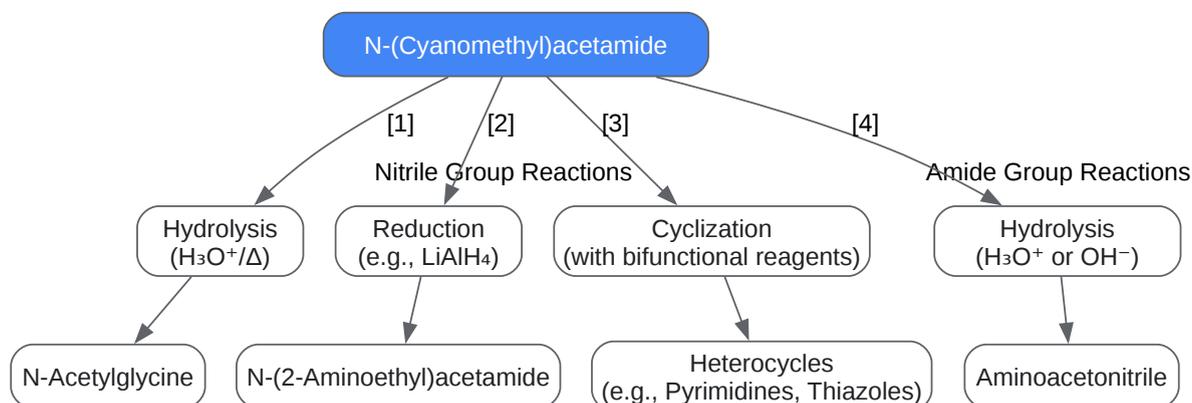
- Causality: The hydrochloride salt must be neutralized to the free amine for it to be nucleophilic. Pyridine acts as a base to quench the HCl and as a solvent. Cooling is critical to control the exothermic reaction between the base and the salt, and the subsequent acetylation.
- Slowly add pyridine (1.1 eq) to the suspension and stir for 15-20 minutes.
- Acetylation:
 - While maintaining the temperature at 0-5 °C, add acetic anhydride (1.1 eq) dropwise via a dropping funnel over 30 minutes.
 - Causality: Acetic anhydride is a highly reactive acetylating agent. A slow, dropwise addition is crucial to manage the exothermicity of the acylation reaction and prevent the formation of side products.
 - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours, or until TLC analysis indicates the consumption of the starting material.
- Work-up and Extraction:
 - Quench the reaction by slowly adding saturated aqueous NaHCO₃ solution to neutralize any remaining acetic anhydride and pyridine hydrochloride.
 - Transfer the mixture to a separatory funnel. Separate the organic layer.
 - Wash the organic layer sequentially with water and then brine.
 - Causality: The aqueous washes remove water-soluble byproducts and salts. The final brine wash helps to remove residual water from the organic layer, improving the efficiency of the drying step.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification and Validation:

- The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes).
- Causality: Recrystallization is an effective method for purifying solid compounds, removing impurities that have different solubility profiles from the desired product.
- Dry the purified crystals under vacuum. The final product's identity and purity should be confirmed by ^1H NMR, ^{13}C NMR, and melting point analysis, which should align with the data in Section 1.

Chemical Reactivity and Synthetic Utility

The utility of **N-(Cyanomethyl)acetamide** stems from the distinct reactivity of its functional groups, making it a valuable precursor for more elaborate molecules.

Diagram: Reactivity Pathways



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Caption: Key reaction pathways for **N-(Cyanomethyl)acetamide**.

- Reactions of the Nitrile Group:

- Hydrolysis: Under strong acidic conditions, the nitrile can be hydrolyzed to a carboxylic acid, yielding N-acetylglycine.
 - Reduction: The nitrile group can be reduced to a primary amine using powerful reducing agents like lithium aluminum hydride (LiAlH₄), providing N-(2-aminoethyl)acetamide.
 - Cycloadditions & Condensations: This is arguably the most significant area of reactivity. The nitrile group is an excellent electrophile and can participate in condensation reactions with various nucleophiles to form a wide range of nitrogen-containing heterocycles, which are privileged structures in medicinal chemistry.[3][4]
- Reactions of the Amide Group:
 - Hydrolysis: The amide linkage can be cleaved under harsh acidic or basic conditions to regenerate aminoacetonitrile or its corresponding carboxylate.[6] This reaction pathway is generally less synthetically desirable unless deprotection is the goal.
 - Applications in Advanced Synthesis:
 - Heterocyclic Chemistry: Derivatives of **N-(Cyanomethyl)acetamide** are used as building blocks to construct complex heterocyclic systems with potential antimicrobial and anticancer properties.[3]
 - Medicinal Chemistry: The cyanomethyl group (-CH₂CN) is a valuable moiety in drug design, often used to enhance metabolic stability or act as a handle for further chemical modifications.[3] The nitrile itself can serve as a bioisostere for other functional groups, potentially improving binding affinity to biological targets.[3]

Safety and Handling

Proper handling of any chemical reagent is paramount for laboratory safety. **N-(Cyanomethyl)acetamide** is classified as harmful if swallowed.[5]

Hazard Information	GHS Classification
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statement	H302: Harmful if swallowed
Hazard Class	Acute Toxicity 4 (Oral)

Handling and Storage Recommendations:

- Personal Protective Equipment (PPE): Always wear standard PPE, including safety glasses, chemical-resistant gloves, and a lab coat. When handling the solid powder, use a dust mask or work in a well-ventilated area or fume hood to avoid inhalation.
- Storage: Store in a cool, dry, and well-ventilated area. Keep the container tightly closed to prevent moisture absorption.[7][8]
- First Aid:
 - Ingestion: If swallowed, rinse mouth and call a poison control center or doctor immediately. [8]
 - Skin Contact: Wash off with soap and plenty of water.[8]
 - Eye Contact: Rinse cautiously with water for several minutes.[8]

Conclusion

N-(Cyanomethyl)acetamide is a highly valuable and versatile intermediate in organic synthesis. Its bifunctional nature, containing both a reactive nitrile and a stable amide group, allows for a diverse range of chemical transformations. From its straightforward synthesis to its application as a cornerstone for building complex heterocyclic systems, this compound provides a reliable platform for innovation in drug discovery and agricultural science.[2][3] A solid understanding of its properties, reactivity, and safe handling procedures, as detailed in this guide, is essential for any scientist looking to leverage its full synthetic potential.

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- [To cite this document: BenchChem. \[Introduction: Unveiling a Versatile Synthetic Building Block\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1595835#n-cyanomethyl-acetamide-chemical-properties\]](#)

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